

# Introduction: A Structure-Activity Relationship (SAR) Approach to Safety

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 3-[(2,2,2-Trifluoroethyl)amino]propan-1-ol  
CAS No.: 767629-92-5  
Cat. No.: B1438754

[Get Quote](#)

**3-[(2,2,2-Trifluoroethyl)amino]propan-1-ol** is a specialized chemical intermediate, likely utilized in pharmaceutical synthesis and drug discovery.<sup>[1]</sup> Its structure combines a propanolamine backbone with a trifluoroethyl group. In the absence of direct safety data, a cautious approach grounded in the known hazards of its constituent moieties is essential. Aminopropanols can be corrosive and cause severe skin and eye damage, while trifluoro-substituted compounds can present unique metabolic and toxicological profiles.<sup>[1][2]</sup> This guide, therefore, extrapolates potential hazards and handling protocols from documented information on analogous substances to ensure a high level of safety in the laboratory.

## Compound Identification and Properties

Identifier	Information
Chemical Name	3-[(2,2,2-Trifluoroethyl)amino]propan-1-ol
Synonym(s)	3-[(2,2,2-trifluoroethyl)amino]-1-propanol
CAS Number	767629-92-5
Molecular Formula	C5H10F3NO
Molecular Weight	157.14 g/mol
Physical Form	Liquid

Note: Properties for the specific compound are limited. Data from related compounds like 3-Amino-1-propanol suggest a colorless liquid with a melting point around 10-12°C and a boiling point between 184-187°C.[2][3] The trifluoroethyl group will likely influence these values.

## Hazard Identification and Classification

Based on GHS classifications of related compounds such as 2-((2,2,2-Trifluoroethyl)amino)ethan-1-ol and 3-Amino-1-propanol, this compound should be handled as potentially hazardous.[2][4]

Anticipated GHS Hazard Classification:

- Skin Corrosion/Irritation: Likely Category 1B or 2. Aminopropanols are known to cause severe skin burns and irritation.[2][4][5]
- Serious Eye Damage/Irritation: Likely Category 1. Direct contact can cause serious, potentially irreversible eye damage.[2][4][6]
- Acute Toxicity (Oral, Dermal, Inhalation): Potential for harm if swallowed, in contact with skin, or if inhaled.[2][4]
- Flammability: May be a combustible or flammable liquid.[4][6][7]

Signal Word: Danger[2][6]

Pictograms:

Potential Hazard Statements:

- H226/H227: Flammable or combustible liquid and vapor.[4][7]
- H302/H312/H332: Harmful if swallowed, in contact with skin, or if inhaled.[4]
- H314: Causes severe skin burns and eye damage.[2][4][5]
- H335: May cause respiratory irritation.[4][8]

## Safe Handling and Storage Protocols

A proactive and informed approach to handling and storage is critical to mitigate risks.

## Engineering Controls and Work Practices

All manipulations of **3-[(2,2,2-Trifluoroethyl)amino]propan-1-ol** should occur in a well-ventilated area, preferably within a certified chemical fume hood.[1][6] This is the primary defense against inhalation of potentially harmful vapors or aerosols. Eyewash stations and safety showers must be readily accessible and in good working order.[7]

Grounding and bonding of containers and receiving equipment are necessary during transfers to prevent the buildup of static electricity, which could serve as an ignition source.[7][9] Use only non-sparking tools and explosion-proof electrical equipment.[7][9]

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is mandatory and should be based on a thorough risk assessment.

Caption: Mandatory PPE for handling the compound.

- **Eye and Face Protection:** Wear tightly fitting safety goggles and a face shield (minimum 8-inch) to protect against splashes.[2]
- **Skin and Body Protection:** A complete chemical-resistant suit or, at a minimum, a lab coat worn over personal clothing is required.[2] Select gloves that are resistant to aminopropanols

and fluorinated compounds. Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact.[2]

- Respiratory Protection: If there is a risk of inhalation (e.g., heating, aerosolizing, or inadequate ventilation), a NIOSH-approved respirator with appropriate cartridges must be used.[10]

## Storage Requirements

Proper storage is essential to maintain chemical integrity and prevent hazardous situations.

- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[6][9]
- Keep containers tightly closed and sealed upright to prevent leakage.[2][6]
- The compound may be moisture-sensitive; consider storage under an inert atmosphere (e.g., nitrogen or argon).
- Incompatible Materials: Avoid strong oxidizing agents, acids, bases, and metals.[7][11]

## Emergency Procedures

Prompt and correct responses to emergencies can significantly reduce harm.

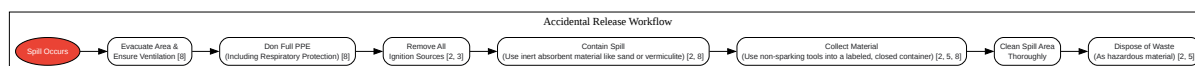
## First-Aid Measures

Immediate medical attention is required in all cases of significant exposure.[7][11]

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Do not use mouth-to-mouth resuscitation.[7][11] Call a physician or poison control center immediately.
- In Case of Skin Contact: Immediately take off all contaminated clothing.[7] Rinse the affected skin with plenty of water for at least 15 minutes.[7][11] Seek immediate medical attention as chemical burns may result.[12]
- In Case of Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[6] Remove contact lenses if present and easy to do.[6] Continue rinsing and call a physician immediately.[2]

- If Swallowed: Do NOT induce vomiting.[6] Rinse mouth with water. Never give anything by mouth to an unconscious person.[6] Call a physician or poison control center immediately.[2] [7]

## Accidental Release and Spill Response



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- 2. [cdhfinechemical.com](https://cdhfinechemical.com) [cdhfinechemical.com]
- 3. 3-Amino-1-propanol - Wikipedia [en.wikipedia.org]
- 4. 2-[(2,2,2-Trifluoroethyl)amino]ethan-1-ol | C<sub>4</sub>H<sub>8</sub>F<sub>3</sub>NO | CID 14513794 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. [tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- 6. [louisville.edu](https://louisville.edu) [louisville.edu]
- 7. [mmbio.byu.edu](https://mmbio.byu.edu) [mmbio.byu.edu]
- 8. 3,3,3-Trifluoro-1-propanol | C<sub>3</sub>H<sub>5</sub>F<sub>3</sub>O | CID 137512 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. [fishersci.com](https://fishersci.com) [fishersci.com]
- 10. [echemi.com](https://echemi.com) [echemi.com]

- [11. fishersci.com \[fishersci.com\]](#)
- [12. carlroth.com \[carlroth.com\]](#)
- To cite this document: BenchChem. [Introduction: A Structure-Activity Relationship (SAR) Approach to Safety]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1438754/docs#introduction-a-structure-activity-relationship-sar-approach-to-safety>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)